

# An In-depth Technical Guide to Acetoxyacetone (2-Oxopropyl acetate)

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## Compound of Interest

Compound Name: Acetoxyacetone

Cat. No.: B129841

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## Abstract

This technical guide provides a comprehensive overview of **acetoxyacetone**, a key building block in organic and pharmaceutical synthesis. The document details its chemical and physical properties, molecular structure, and CAS number. Furthermore, it outlines a representative experimental protocol for its synthesis and purification, along with methods for its analysis. While **acetoxyacetone** is not known for its direct biological activity, its pivotal role as a precursor in the synthesis of various biologically active heterocyclic compounds is highlighted.

## Chemical Identity and Properties

**Acetoxyacetone**, systematically named 2-oxopropyl acetate, is a bifunctional organic molecule containing both a ketone and an ester functional group.<sup>[1][2][3]</sup> This unique structure makes it a versatile reagent in various chemical transformations.

## Molecular Structure and Identifiers

The molecular structure and key identifiers for **acetoxyacetone** are summarized in the table below.

| Identifier        | Value   |
|-------------------|---|
| IUPAC Name        | 2-oxopropyl acetate[2][3]   |
| CAS Number        | 592-20-1[2][3]  |
| Molecular Formula | C <sub>5</sub> H <sub>8</sub> O <sub>3</sub> [2][3]                                       |
| Molecular Weight  | 116.12 g/mol [2]  |
| SMILES            | CC(=O)COC(C)=O[2]   |
| InChI             | InChI=1S/C5H8O3/c1-4(6)3-8-5(2)7/h3H2,1-2H3[2]  |
| InChIKey          | DBERHVIZRVGDFO-UHFFFAOYSA-N[2]  |
| Synonyms          | Acetonyl acetate, Acetol acetate, 1-Acetoxy-2-propanone, 1-Hydroxy-2-propanone acetate[2] |

## Physicochemical Properties

A summary of the key physicochemical properties of **acetoxycetone** is provided below.

| Property         | Value   |
|------------------|---|
| Appearance       | Pale yellow to amber liquid[1]  |
| Boiling Point    | 174-176 °C[4]   |
| Density          | 1.075 g/mL at 20 °C[4]  |
| Refractive Index | n <sub>20</sub> /D 1.415[5]   |
| Flash Point      | 71 °C[5]  |
| Solubility       | Soluble in diethyl ether, ethyl acetate, and dichloromethane. Miscible with water but slowly decomposes.[4] |

## Synthesis and Purification

The most common method for the synthesis of **acetoxyacetone** is the acetylation of hydroxyacetone (acetol).<sup>[1]</sup> This reaction can be carried out using acetic anhydride or acetic acid as the acetylating agent, often in the presence of an acid catalyst.

## Experimental Protocol: Synthesis of Acetoxyacetone

This protocol describes a representative method for the synthesis of **acetoxyacetone** from hydroxyacetone and acetic anhydride.

Materials:

- Hydroxyacetone (1.0 eq)
- Acetic anhydride (1.2 eq)
- Pyridine (catalytic amount) or a few drops of concentrated sulfuric acid
- Dichloromethane (anhydrous)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve hydroxyacetone in anhydrous dichloromethane.
- Cool the solution in an ice bath.
- Slowly add acetic anhydride to the cooled solution, followed by the addition of a catalytic amount of pyridine or a few drops of concentrated sulfuric acid.
- Allow the reaction mixture to warm to room temperature and stir for several hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).

- Upon completion, carefully quench the reaction by adding saturated aqueous sodium bicarbonate solution until effervescence ceases.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

## Purification

Crude **acetoxycetone** can be purified by vacuum distillation.<sup>[4]</sup> It is advisable to first distill the crude product under vacuum and then redistill it at atmospheric pressure for higher purity.<sup>[4]</sup> The purified compound should be stored in a dry atmosphere as it is slowly decomposed by water.<sup>[4]</sup>

## Analytical Characterization

The identity and purity of **acetoxycetone** can be confirmed using various analytical techniques.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable method for the analysis of **acetoxycetone**. A non-polar or semi-polar capillary column can be used for separation. The mass spectrum of **acetoxycetone** shows characteristic fragments that can be used for its identification.<sup>[2][3]</sup>

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are powerful tools for the structural elucidation of **acetoxycetone**. The spectra will show distinct signals corresponding to the different protons and carbon atoms in the molecule.<sup>[2][6]</sup>

### Infrared (IR) Spectroscopy

The IR spectrum of **acetoxycetone** will exhibit characteristic absorption bands for the carbonyl groups of the ketone and the ester functionalities.<sup>[5]</sup>

## Applications in Drug Development and Research

**Acetoxycetone** is a valuable building block in the synthesis of various pharmaceutical and organic compounds.<sup>[1]</sup> Its bifunctional nature allows for a wide range of chemical transformations.

## Synthesis of Heterocyclic Compounds

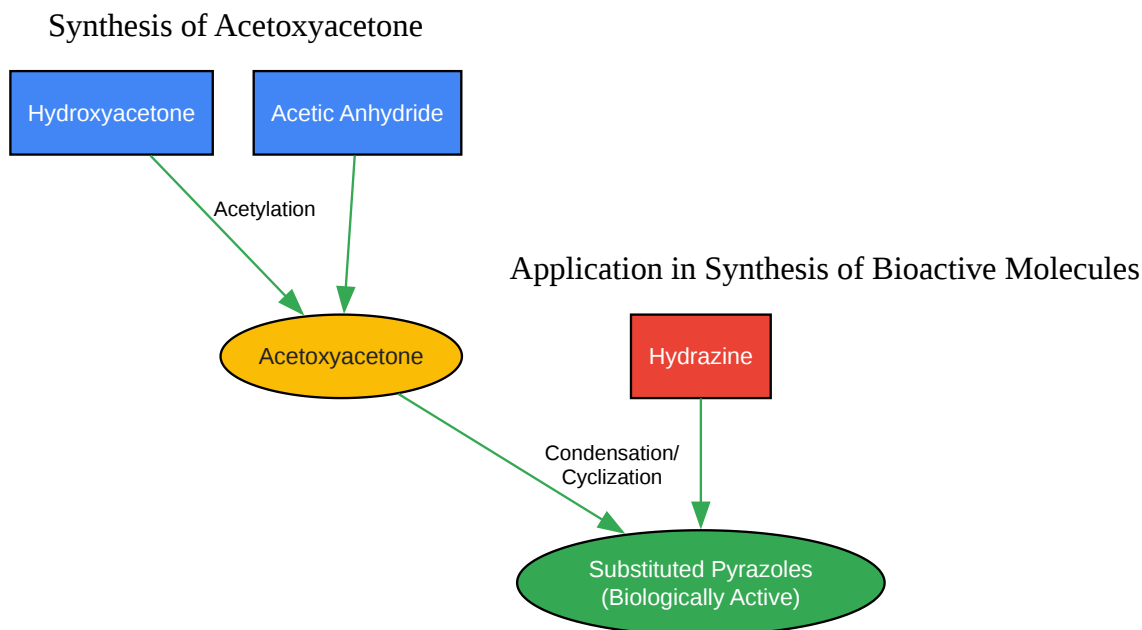
A primary application of **acetoxycetone** is in the synthesis of heterocyclic compounds, many of which possess biological activity. For instance, it can react with hydrazines to form substituted pyrazoles, a class of compounds known for their diverse pharmacological properties.<sup>[1]</sup> Similarly, it can be used in the synthesis of oxazoles.<sup>[1]</sup>

## Visualizations

### Molecular Structure of Acetoxycetone

Caption: 2D structure of the **acetoxycetone** molecule.

## Synthetic Pathway and Application Workflow



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Caption: Workflow of **acetoxyacetone** synthesis and its application.

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## References

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